Synthesis of 2-Iodo-5-nitrophenol: An Application Note and Experimental Protocol

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Compound of Interest

Compound Name:	*2-Iodo-5-nitrophenol*
CAS No.:	*197243-46-2*
Cat. No.:	*B175931*

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This document provides a detailed experimental protocol for the synthesis of **2-iodo-5-nitrophenol**, a valuable intermediate in organic synthesis and drug discovery. The protocol is presented in a step-by-step format, suitable for execution in a standard organic chemistry laboratory.

Introduction

2-Iodo-5-nitrophenol is a substituted aromatic compound containing three key functional groups: a hydroxyl group, a nitro group, and an iodine atom. This unique combination of substituents makes it a versatile building block for the synthesis of more complex molecules, including pharmaceutical agents and molecular probes. The synthetic route described herein involves a two-step process: the synthesis of the precursor, 5-nitrophenol (also known as m-nitrophenol), followed by its regioselective iodination.

Experimental Overview

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The synthesis of **2-iodo-5-nitrophenol** is achieved through a two-step reaction sequence. The first step is the synthesis of 5-nitrophenol from 3-nitroaniline via a diazotization reaction followed by hydrolysis. The second step involves the electrophilic iodination of the resulting 5-nitrophenol at the ortho-position to the hydroxyl group using N-iodosuccinimide (NIS).

Chemical Reaction Scheme



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Caption: Overall reaction scheme for the synthesis of **2-Iodo-5-nitrophenol**.

Quantitative Data Summary

The following table summarizes the key quantitative data for the starting materials and the final product.

Compound	Molecular Formula	Molar Mass (g/mol)	Melting Point (°C)	Appearance
3-Nitroaniline	$C_6H_6N_2O_2$	138.13	112-114	Yellow to orange crystals
5-Nitrophenol	$C_6H_5NO_3$	139.11	96-98	Pale yellow solid
N-Iodosuccinimide (NIS)	$C_4H_4INO_2$	224.98	198-201 (dec.)	White to off-white solid
2-Iodo-5-nitrophenol	$C_6H_4INO_3$	265.01	108-112	Yellow solid

Experimental Protocols

Step 1: Synthesis of 5-Nitrophenol

This protocol is adapted from a procedure published in Organic Syntheses.[1]

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Materials:

- 3-Nitroaniline (finely powdered)
- Concentrated Sulfuric Acid (H_2SO_4)
- Sodium Nitrite ($NaNO_2$)
- Deionized Water
- Ice

Equipment:

- 4-L Beaker
- Mechanical or magnetic stirrer
- Separatory funnel
- Heating mantle or steam bath
- Apparatus for steam distillation

Procedure:

- In a 4-L beaker, place 210 g (1.5 moles) of finely powdered 3-nitroaniline.
- Prepare a cold mixture of 450 mL of water and 330 mL of concentrated sulfuric acid. With stirring, add this acid mixture to the 3-nitroaniline.
- Add approximately 800 g of crushed ice to the mixture to form a homogeneous slurry.
- Prepare a solution of 105 g (1.52 moles) of sodium nitrite in 250 mL of water.
- Rapidly add the sodium nitrite solution to the bottom of the stirred 3-nitroaniline slurry through a separatory funnel over a period of 8-10 minutes. Maintain the temperature below 5 °C. The completion of the diazotization can be checked with starch-iodide paper.

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- In a separate large flask (e.g., 5-L), prepare a mixture of 750 mL of concentrated sulfuric acid and 750 mL of water. Heat this solution to boiling.
- Add the cold diazonium salt solution to the boiling sulfuric acid solution.
- After the addition is complete, continue to boil the solution for 15-20 minutes.
- Allow the reaction mixture to cool to room temperature. The crude 5-nitrophenol will precipitate.
- Isolate the crude product by filtration.
- Purify the crude 5-nitrophenol by steam distillation. The purified product will solidify in the condenser and receiver.
- Collect the purified 5-nitrophenol by filtration and dry it in a desiccator.

Step 2: Synthesis of 2-Iodo-5-nitrophenol

This protocol is based on general methods for the iodination of activated aromatic rings using N-iodosuccinimide.[2][3]

Materials:

- 5-Nitrophenol
- N-Iodosuccinimide (NIS)
- Acetonitrile (CH_3CN)
- Dichloromethane (CH_2Cl_2)
- Saturated aqueous sodium thiosulfate ($Na_2S_2O_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Equipment:

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- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Apparatus for column chromatography (optional)

Procedure:

- In a round-bottom flask, dissolve 13.9 g (0.1 mol) of 5-nitrophenol in 200 mL of acetonitrile.
- To the stirred solution, add 22.5 g (0.1 mol) of N-iodosuccinimide (NIS) in one portion at room temperature.
- Stir the reaction mixture at room temperature and monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction is typically complete within 2-4 hours.
- Once the reaction is complete, remove the acetonitrile under reduced pressure using a rotary evaporator.
- Dissolve the residue in 200 mL of dichloromethane.
- Transfer the solution to a separatory funnel and wash with 100 mL of saturated aqueous sodium thiosulfate solution to remove any unreacted iodine.
- Wash the organic layer with 100 mL of brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude **2-iodo-5-nitrophenol**.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) or by column chromatography on silica gel.

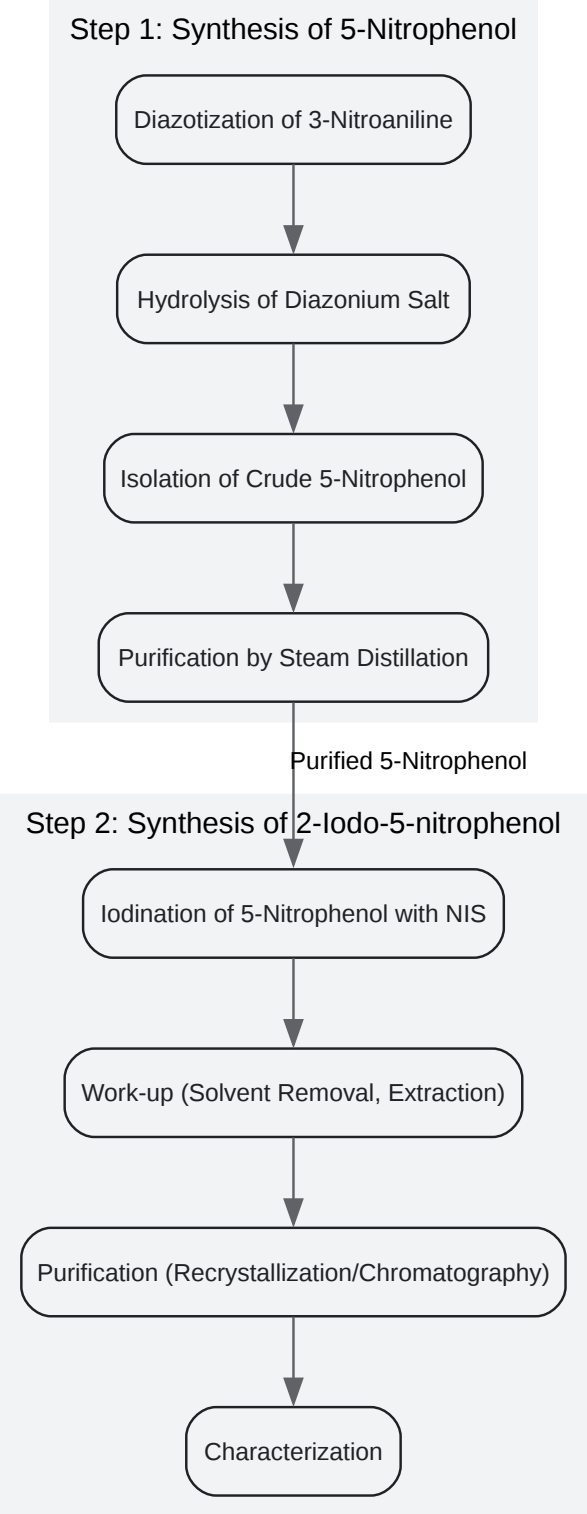
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Experimental Workflow Diagram

The following diagram illustrates the overall workflow for the synthesis of **2-iodo-5-nitrophenol**.

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Workflow for the Synthesis of 2-Iodo-5-nitrophenol



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Caption: Workflow diagram illustrating the synthesis of **2-Iodo-5-nitrophenol**.

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